3,4-Dimethoxy-2-nitrobenzonitrile molecular weight and structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3,4-Dimethoxy-2-nitrobenzonitrile*
CAS No.:	*1175636-14-2*
Cat. No.:	*B1497856*

Get Quote

Technical Monograph: 3,4-Dimethoxy-2-nitrobenzonitrile[1]

Executive Summary

3,4-Dimethoxy-2-nitrobenzonitrile (CAS: 1175636-14-2) is a specialized organic building block characterized by a sterically congested 1,2,3,4-substitution pattern on the benzene ring.[1] Unlike its more common isomer, 4,5-dimethoxy-2-nitrobenzonitrile (a standard intermediate for quinazoline EGFR inhibitors), the 3,4-dimethoxy-2-nitro isomer is primarily utilized in the total synthesis of polyether macrolides and the development of arylmorpholine-based PI3K inhibitors.[1] Its synthesis requires careful regiocontrol to install the nitro group at the crowded 2-position, flanked by a nitrile and a methoxy group.[1]

Physicochemical Profile

The following data aggregates experimental values from patent literature and crystallographic studies.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
IUPAC Name	3,4-Dimethoxy-2-nitrobenzonitrile	[1][2]
CAS Number	1175636-14-2	[3]
Molecular Formula	$C_9H_8N_2O_4$	[1]
Molecular Weight	208.17 g/mol	[1]
Melting Point	102–103 °C	[2]
Appearance	Pale yellow to off-white solid	[2]
Solubility	Soluble in $CHCl_3$, DMSO, DMF; sparingly soluble in water	[2]
SMILES	COc1ccc(C#N)c([O-])c1OC	[3]

NMR Spectral Signature

The proton environment is distinct due to the lack of symmetry caused by the 2-nitro group.[1]

- ^1H NMR (500 MHz, $CDCl_3$): δ 7.49 (d, J = 8.5 Hz, 1H, Ar-H6), 7.08 (d, J = 8.5 Hz, 1H, Ar-H5), 4.00 (s, 3H, OMe), 3.98 (s, 3H, OMe) [2].
- ^{13}C NMR (125 MHz, $CDCl_3$): δ 158.1, 142.5, 129.9, 114.5 (Selected characteristic peaks) [2]. [2]

Structural Analysis & Isomer Distinction

The structural integrity of **3,4-dimethoxy-2-nitrobenzonitrile** is defined by significant steric strain.[1] The nitro group at position 2 is forced out of coplanarity with the benzene ring due to the adjacent nitrile (C1) and methoxy (C3) groups. This "ortho-effect" influences its reactivity, making the nitrile carbon more electrophilic but the nitro group less susceptible to reduction compared to less hindered isomers.[1]

Isomer Differentiation

© 2026 BenchChem. All rights reserved.

Researchers must distinguish this compound from its regioisomer, which is commercially ubiquitous.

- Target Compound:**3,4-Dimethoxy-2-nitrobenzonitrile**[1][3][4][5][6][7]
  - Substitution: 1,2,3,4-consecutive substitution.
  - Use: Halichondrin synthesis, PI3K research.
- Common Isomer:4,5-Dimethoxy-2-nitrobenzonitrile[1]
  - Substitution: 1,2,4,5-substitution (para-methoxy groups).
  - Use: Gefitinib/Erlotinib intermediate.



Click to download full resolution via product page

Figure 1: Structural distinction between the target compound and its common isomer.

Synthetic Utility & Protocols

The synthesis of **3,4-dimethoxy-2-nitrobenzonitrile** typically avoids direct nitration of veratronitrile, which favors the 6-position.[1] Instead, a stepwise functionalization approach is preferred, often involving the methylation of a hydroxy-nitro precursor.

Validated Protocol: Methylation of Phenolic Precursor

This protocol is adapted from the synthesis of Halichondrin intermediates [2].

Reagents:

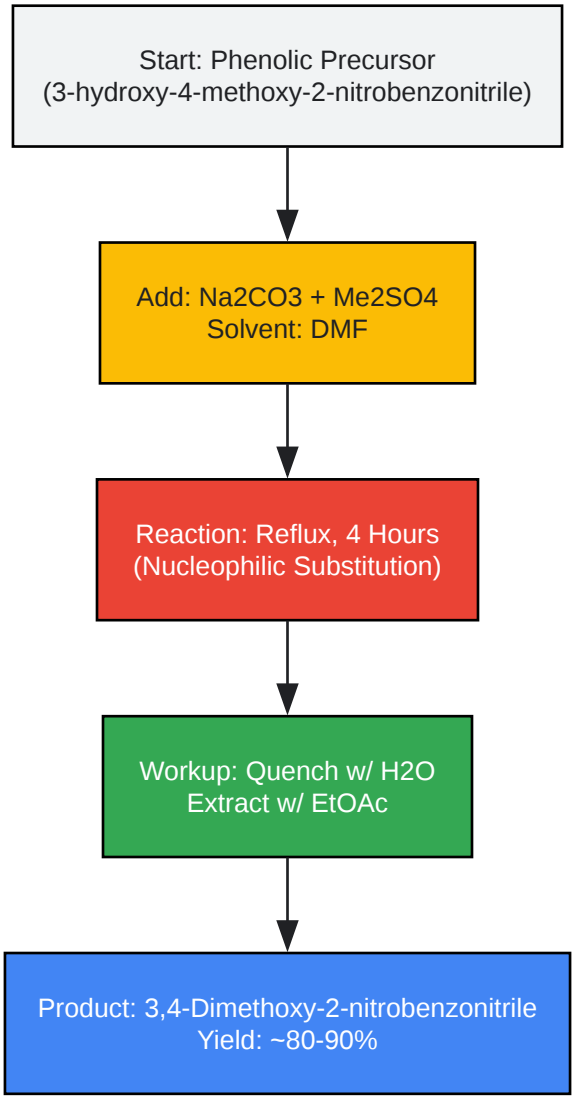
© 2026 BenchChem. All rights reserved.

- Precursor: 3-hydroxy-4-methoxy-2-nitrobenzonitrile (or related isomer "Compound 14" in literature).[1]
- Methylating Agent: Dimethyl sulfate (DMS) or Methyl Iodide (MeI).
- Base: Sodium Carbonate (Na_2CO_3) or Potassium Carbonate (K_2CO_3).
- Solvent: DMF or Acetone.[1]

Step-by-Step Methodology:

- Dissolution: Dissolve the crude phenolic precursor (e.g., 10 mmol) in anhydrous DMF (20 mL).
- Base Addition: Add Na_2CO_3 (1.34 equiv, ~13.4 mmol) to the stirring solution.
- Methylation: Cautiously add Dimethyl sulfate (1.23 equiv, ~12.3 mmol) dropwise. Note: DMS is highly toxic; use a fume hood.[1]
- Reflux: Heat the reaction mixture to reflux (or 80°C depending on solvent) for 4 hours. Monitor via TLC (Ethyl Acetate/Hexane) for disappearance of the starting phenol.
- Workup: Cool to room temperature. Pour the mixture into water (200 mL) to precipitate the product or extract with Ethyl Acetate (5 x 50 mL).
- Purification: Wash the organic layer with brine, dry over $MgSO_4$, and concentrate. Recrystallize from ethanol or purify via flash column chromatography if necessary.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Synthetic workflow for the methylation of the phenolic precursor.

Applications in Drug Development

Halichondrin Synthesis

The compound serves as a "left-half" building block in the convergent synthesis of Halichondrins (e.g., Halichondrin B, Eribulin). The 2-nitro group is often reduced to an amine or exploited for further ring-closing reactions to build the polyether framework [2].[1]

PI3K Inhibitors

© 2026 BenchChem. All rights reserved.

In the research of Kevan Shokat and colleagues, this scaffold is utilized to synthesize arylmorpholine derivatives that act as isoform-specific inhibitors of Phosphoinositide 3-kinase (PI3K).[1][8] The steric bulk of the 3,4-dimethoxy motif helps orient the molecule within the kinase ATP-binding pocket, enhancing selectivity [4].[1]

References

- Sigma-Aldrich.**3,4-Dimethoxy-2-nitrobenzonitrile** Product Specification.Link
- Kishi, Y., et al. (2016). Chromium-mediated coupling and application to the synthesis of halichondrins.[1] WO2016176560A1. Link
- BLD Pharm.**3,4-Dimethoxy-2-nitrobenzonitrile** (CAS 1175636-14-2).[1]Link
- Knight, Z. A. (2005). Chemical approaches to study protein and lipid phosphorylation. UCSF Electronic Theses and Dissertations. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 102714-71-6|4,5-Dimethoxy-2-nitrobenzonitrile|BLD Pharm [bldpharm.com]
- 2. WO2016176560A1 - Chromium-mediated coupling and application to the synthesis of halichondrins - Google Patents [patents.google.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. 1019115-11-7|4-(Benzyloxy)-3-methoxy-2-nitrobenzonitrile|BLD Pharm [bldpharm.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. bio-protocol.org [bio-protocol.org]
- 8. escholarship.org [escholarship.org]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [3,4-Dimethoxy-2-nitrobenzonitrile molecular weight and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1497856/docs#3-4-dimethoxy-2-nitrobenzonitrile-molecular-weight-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.